

Application Note: Advanced Handling and Storage Protocols for Divinyltin Dichloride

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Compound of Interest

Compound Name: DIVINYLTIN DICHLORIDE

CAS No.: 7532-85-6

Cat. No.: B1582001

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Introduction & Scope

Divinyltin dichloride (DVTD) is a specialized organotin intermediate utilized in the synthesis of vinyl-functionalized tin compounds and as a precursor in organometallic catalysis. Unlike the more common dibutylin or dimetylin analogs, the presence of reactive vinyl groups attached directly to the tin center introduces unique stability challenges, specifically susceptibility to moisture-induced hydrolysis and potential radical-induced polymerization.

This protocol defines the mandatory safety, handling, and storage procedures required to maintain the chemical integrity of DVTD and ensure operator safety. Due to its classification as "Fatal if Inhaled/Swallowed" (H330/H300), strict adherence to these engineering controls is non-negotiable.

Chemical Profile & Physical Properties[1][2][3][4][5] [6][7][8][9][10]

Identity: **Divinyltin Dichloride** (Dichlorodivinylstannane) CAS Number: 7532-85-6 Formula:

Property	Value	Operational Implication
Molecular Weight	243.71 g/mol	Calculation basis for stoichiometry.
Physical State	Colorless Liquid	Crucial: Handle via syringe/septum techniques.
Boiling Point	54–56°C @ 3 mmHg	High volatility under vacuum; significant vapor pressure.
Density	~1.76 g/cm ³	High density; pipetting requires slow aspiration to prevent dripping.
Solubility	Soluble in organic solvents	Compatible with THF, Pentane, DCM. Reacts with water.[1][2][3]
Stability	Moisture Sensitive	Hydrolyzes to release HCl and tin oxides.

Safety Architecture (E-E-A-T)

Toxicity & Hazards

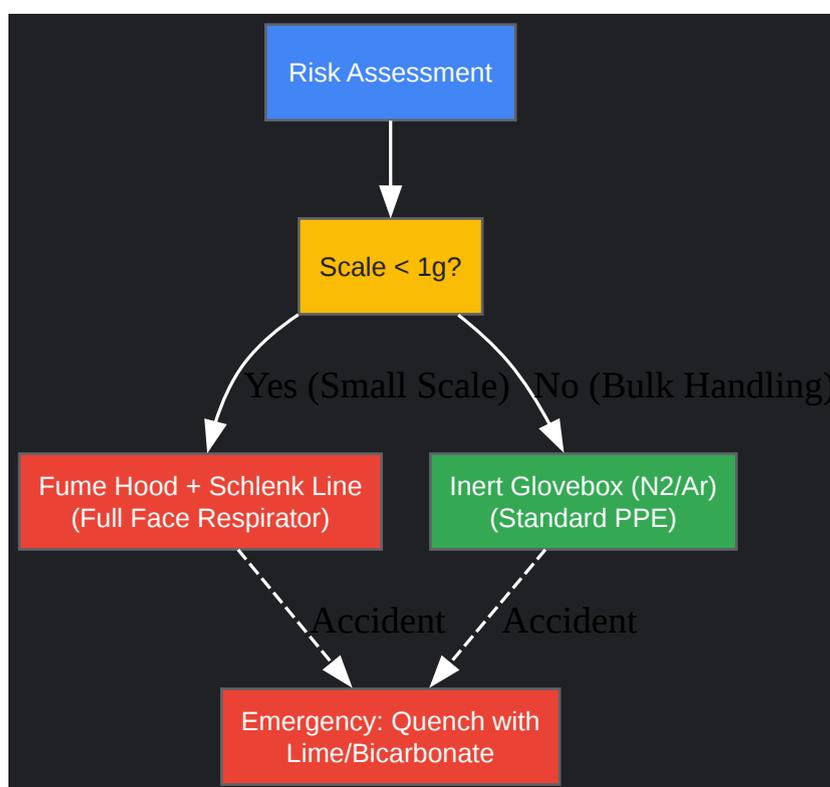
DVTD is an organotin halide.[1] Mechanistically, these compounds act as immunotoxins and neurotoxins. The vinyl groups add a layer of reactivity that can lead to rapid skin absorption.

- Acute Toxicity: Fatal if inhaled (H330) or swallowed (H300).
- Corrosivity: Causes severe skin burns and eye damage (hydrolysis releases HCl on contact with mucosal membranes).
- Environmental: Very toxic to aquatic life with long-lasting effects.[4]

Engineering Controls & PPE

Causality: Because DVTD is a liquid with significant vapor pressure and extreme inhalation toxicity, standard fume hoods may be insufficient if air turbulence occurs.

- Primary Barrier: Nitrogen-purged Glovebox (Preferred) or Schlenk Line within a certified Fume Hood.
- Respiratory: If working outside a glovebox, a full-face respirator with multi-gas cartridges (Organic Vapor + Acid Gas) is required due to potential HCl evolution.
- Dermal: Double-gloving (Nitrile inner / Laminate or Neoprene outer) is mandatory.



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Figure 1: Decision matrix for engineering controls based on experimental scale.

Handling Protocol: Inert Liquid Transfer

Objective: Transfer DVTD from storage vessel to reaction flask without exposure to atmospheric moisture or oxygen. Mechanism: Moisture hydrolyzes the Sn-Cl bonds, producing insoluble tin oxides and HCl gas, which degrades stoichiometry and corrodes equipment.

Equipment Preparation[4][6]

- Glassware: Flame-dried Schlenk flasks or oven-dried (120°C overnight) glassware.

- Syringes: Glass, gas-tight syringes with Luer-lock tips. Plastic syringes may degrade if in contact with organotins for prolonged periods.
- Needles: Long stainless steel deflecting needles (18-20G).

Step-by-Step Workflow

Step 1: Inert Gas Purge Ensure the source container of DVTD is under a positive pressure of Argon or Nitrogen. If the container is a commercial bottle with a septum, insert a bleed needle connected to the inert gas line.

Step 2: Pressure Equalization

- **Technique:** Use the "Air-Cushion" method. Pull inert gas into the syringe equal to the volume of liquid you intend to withdraw.
- **Action:** Inject the gas into the headspace of the DVTD bottle. Do not bubble through the liquid to avoid splashing.

Step 3: Withdrawal

- Invert the bottle (if size permits) or lower the needle tip into the liquid.
- Slowly withdraw the plunger. The high density (1.76 g/cm^3) means the liquid has high inertia; rapid pulling will cause cavitation or bubbles.

Step 4: Transfer

- Transfer the liquid immediately to the reaction flask through a septum.
- **Critical:** Do not attempt to weigh DVTD in an open boat on a balance. Use "weighing by difference" with the syringe or weigh the receiving flask before and after addition.



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Figure 2: Inert atmosphere liquid transfer workflow.

Storage Protocol

Stability Context: **Divinyltin dichloride** is thermally stable up to moderate temperatures but the vinyl groups present a risk of slow polymerization if exposed to light or radical initiators. The Sn-Cl bond is permanently moisture-sensitive.

Parameter	Requirement	Reasoning
Temperature	2°C to 8°C	Refrigeration slows potential vinyl polymerization and reduces vapor pressure.
Atmosphere	Inert (Ar/N ₂)	Prevents hydrolysis. Argon is preferred as it is heavier than air, blanketing the liquid.
Container	Schlenk Tube / Ampoule	Teflon-lined caps are minimum; glass-sealed ampoules or Schlenk flasks with high-vacuum grease are optimal.
Light	Dark / Amber Glass	UV light can initiate radical cleavage of the vinyl group or polymerization.

Long-Term Storage Procedure:

- Wrap the container neck with Parafilm and electrical tape to prevent cap loosening due to thermal contraction in the fridge.
- Place the primary container inside a secondary containment vessel (e.g., a plastic desiccator with desiccant) to provide a double barrier against moisture.

Emergency & Disposal Procedures

Spill Management

- Do NOT use water. Water will generate HCl gas instantly.
- Neutralization: Absorb liquid with vermiculite or dry sand mixed with sodium carbonate (soda ash) or lime. This neutralizes the potential acid generation.
- Cleanup: Sweep into a dedicated hazardous waste container labeled "Toxic Organotin Waste."

Waste Disposal[5]

- Quenching: Before disposal, rinse all syringes and glassware with dry dichloromethane, then slowly quench the washings with methanol (exothermic).
- Segregation: Do not mix with general organic solvents. Organotins disrupt incineration scrubbers and require specific high-temperature incineration protocols.

References

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Sources

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